

Technical Guide: Physical Properties & Characterization of 2,3-Dimethylbenzamide[1]

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Compound of Interest

Compound Name: 2,3-Dimethylbenzamide

CAS No.: 5580-34-7

Cat. No.: B1586049

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Executive Summary

2,3-Dimethylbenzamide is a primary aromatic amide characterized by a benzene ring substituted with methyl groups at the ortho (2) and meta (3) positions relative to the amide functionality.[1] Unlike its N,N-disubstituted isomer (which is a liquid/low-melting solid), **2,3-dimethylbenzamide** exists as a crystalline solid with a distinct melting point range of 154–159 °C. It serves as a critical intermediate in the synthesis of isoindolinone derivatives and other pharmacophores.[1]

Critical Distinction: Researchers must verify the CAS number.

- Target: **2,3-Dimethylbenzamide** (CAS 5580-34-7) → Solid Powder (High MP)
- Confounding Isomer: N,N-Dimethylbenzamide (CAS 611-74-5) → Liquid/Low-Melting Solid

Physicochemical Properties Profile

The following data represents the core physical constants for high-purity (>98%) **2,3-Dimethylbenzamide**.

Property	Value / Description	Method/Notes
Physical State	White to off-white crystalline powder	Visual Inspection
Melting Point	154 – 159 °C	Capillary Method / DSC
Boiling Point	~237.7 °C (Predicted)	at 760 mmHg
Solubility (Water)	Low / Slightly Soluble	Recrystallizable from hot water
Solubility (Organics)	Soluble	Ethanol, DMSO, DMF, Methanol
Density	~1.1 ± 0.1 g/cm ³ (Predicted)	Solid state packing
Acidity (pKa)	~16 (Amide N-H)	Estimated

Detailed Characterization Protocols

Thermal Analysis (DSC/TGA)

To validate purity and polymorphic form, Differential Scanning Calorimetry (DSC) is the gold standard.[\[1\]](#)

- Experimental Logic: Impurities in the crystal lattice depresses the melting point (freezing point depression).[\[1\]](#) A sharp endotherm confirms high crystallinity.[\[1\]](#)
- Protocol:
 - Weigh 2–5 mg of dried powder into an aluminum pan.
 - Equilibrate at 30 °C.
 - Ramp temperature at 10 °C/min to 200 °C under nitrogen purge (50 mL/min).
 - Expected Result: A single sharp endothermic peak with an onset temperature between 154–156 °C.[\[1\]](#)

Spectroscopic Identification

Self-validating structural confirmation relies on Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy.[\[2\]](#)

A. Proton NMR (^1H -NMR) in DMSO- d_6 or CDCl_3

- Aromatic Region (7.0 – 7.5 ppm): Multiplets corresponding to the 3 aromatic protons.[\[3\]](#)
- Amide Region (5.5 – 8.0 ppm): Broad singlets for the $-\text{NH}_2$ protons. Note: In CDCl_3 , these may appear broad and separated; in DMSO- d_6 , they are often sharper.[\[1\]](#)
- Aliphatic Region (2.1 – 2.4 ppm): Two distinct singlets (or overlapping signals) representing the methyl groups at positions 2 and 3.
 - Diagnostic Shift: The ortho-methyl (C2) is often shielded differently than the meta-methyl (C3).

B. Infrared Spectroscopy (FT-IR)

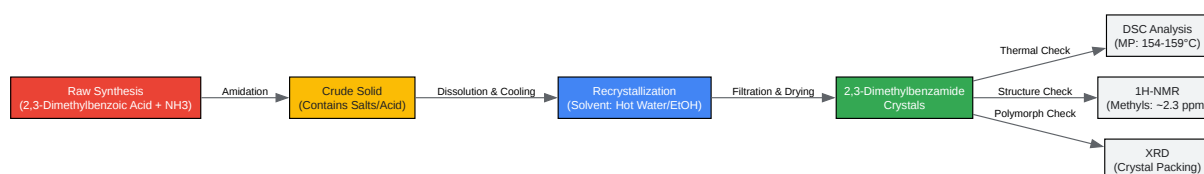
- Amide I Band: Strong absorption at $1650\text{--}1690\text{ cm}^{-1}$ ($\text{C}=\text{O}$ stretch).
- Amide II Band: Absorption near $1600\text{--}1640\text{ cm}^{-1}$ (N-H bend).
- N-H Stretch: Doublet pattern around $3150\text{--}3400\text{ cm}^{-1}$ (characteristic of primary amides - NH_2).

Synthesis & Purification Logic

Understanding the synthesis helps anticipate impurities (e.g., residual acid or inorganic salts).[\[1\]](#)

Workflow Visualization

The following diagram illustrates the logical flow from synthesis to physical characterization, highlighting critical control points (CCPs).



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Caption: Logical workflow for the isolation and validation of **2,3-Dimethylbenzamide**, ensuring distinction from starting materials.

Purification Protocol (Recrystallization)

Since the compound is "slightly soluble" in water but soluble in hot organics, a mixed-solvent system or hot water extraction is effective.^[1]

- Dissolution: Dissolve crude solid in minimum boiling ethanol (or 90:10 ethanol:water).
- Filtration: Filter hot to remove insoluble mechanical impurities.^[1]
- Crystallization: Allow to cool slowly to Room Temperature (RT), then to 4 °C.
- Isolation: Filter the white needles/powder and wash with cold water (to remove inorganic salts like NH₄Cl if used in synthesis).
- Drying: Vacuum dry at 40 °C to remove solvent residues (which would artificially lower MP).

Solubility & Stability

Solubility Determination Protocol

For formulation development, precise solubility is required.^[1]

- Excess Addition: Add excess powder to 10 mL of solvent (Water, PBS pH 7.4, Ethanol).

- Equilibration: Shake at 25 °C for 24 hours.
- Filtration: Filter supernatant through a 0.45 µm PTFE filter.
- Quantification: Analyze filtrate via HPLC-UV (254 nm).

Solvent	Solubility Rating	Application
Water	Low (< 1 mg/mL)	Wash solvent
Ethanol	High (> 50 mg/mL)	Recrystallization
DMSO	Very High	Stock solutions for bio-assay
0.1 M HCl	Low/Moderate	Weak base protonation may slightly increase solubility

Stability[1][6]

- Hygroscopicity: Primary amides can be slightly hygroscopic.[1] Store in a desiccator.
- Hydrolysis: Stable at neutral pH.[1] Prolonged exposure to strong acid/base at high temperatures will hydrolyze the amide back to 2,3-dimethylbenzoic acid.[1]

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